

Application Notes and Protocols for Preparing R-96544 Stock Solution in DMSO

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Compound of Interest

Compound Name: R-96544

Cat. No.: B10768389

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

R-96544 hydrochloride is a potent and selective antagonist of the 5-HT_{2A} serotonin receptor.^[1] It is the active metabolite of R-102444 and demonstrates high affinity for the 5-HT_{2A} receptor, making it a valuable tool for investigating serotonergic signaling pathways and their roles in various physiological and pathological processes.^{[2][3]} This document provides detailed protocols for the preparation of **R-96544** stock solutions in dimethyl sulfoxide (DMSO), along with relevant chemical data and handling instructions.

2. Physicochemical Properties and Receptor Affinity

A summary of the key properties of **R-96544** hydrochloride is presented in the tables below.

Table 1: Physicochemical Properties of **R-96544** Hydrochloride

Property	Value	Reference
Chemical Name	(2R,4R)-5-[2-[2-[2-(3-Methoxyphenyl)ethyl]phenoxy]ethyl]-1-methyl-3-pyrrolidinol hydrochloride	[1]
Molecular Formula	C ₂₂ H ₂₉ NO ₃ ·HCl	[1]
Molecular Weight	391.94 g/mol	[1]
Purity	≥98% (HPLC)	[1]
CAS Number	167144-80-1	[1]
Solubility	Soluble to 100 mM in DMSO and water	[1]
Storage (Solid)	Store at room temperature	[1]

Table 2: Receptor Binding Profile of **R-96544**

Receptor	K _i (nM)	IC ₅₀ (nM)	Reference
5-HT _{2A}	1.6	2.2	[1]
α ₁ -adrenergic	-	310	[1]
D ₂ dopamine	-	2400	[1]
5-HT ₁	-	3700	[1]
5-HT ₃	-	>5000	[1]
β-adrenergic	-	>5000	[1]

3. Experimental Protocols

3.1. Materials

- **R-96544** hydrochloride powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

3.2. Protocol for Preparing a 10 mM **R-96544** Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for different concentrations or volumes.

- Equilibrate Reagents: Allow the vial of **R-96544** hydrochloride and the anhydrous DMSO to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation.
- Weigh **R-96544**: Accurately weigh out 3.92 mg of **R-96544** hydrochloride powder using an analytical balance and place it into a sterile microcentrifuge tube.
 - Calculation:
 - Desired Concentration (M) = 10 mM = 0.01 mol/L
 - Molecular Weight (g/mol) = 391.94 g/mol
 - Desired Volume (L) = 1 mL = 0.001 L
 - Mass (mg) = Molarity (mol/L) x Molecular Weight (g/mol) x Volume (L) x 1000 (mg/g)
 - Mass (mg) = 0.01 mol/L x 391.94 g/mol x 0.001 L x 1000 mg/g = 3.9194 mg ≈ 3.92 mg
- Add DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **R-96544** powder.

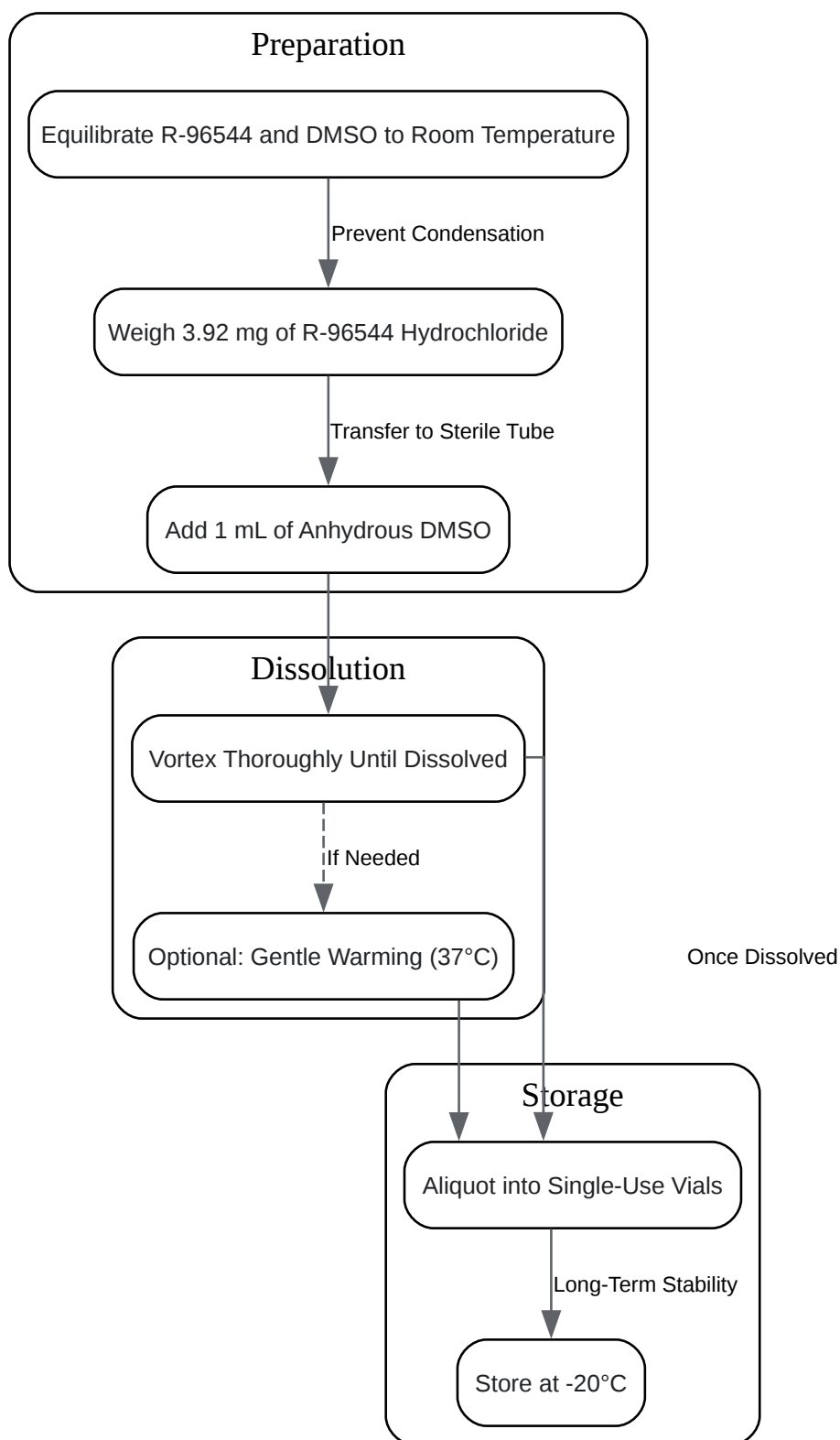
- Dissolve the Compound: Vortex the solution thoroughly until the **R-96544** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C. Under these conditions, the stock solution is generally stable for up to one month. For daily or frequent use, a small aliquot can be stored at 4°C for a few days, but long-term storage at this temperature is not recommended.

Table 3: Solvent Volumes for Preparing **R-96544** Stock Solutions

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg
1 mM	2.55 mL	12.76 mL
5 mM	0.51 mL	2.55 mL
10 mM	0.26 mL	1.28 mL
50 mM	0.05 mL	0.26 mL
100 mM	0.026 mL	0.13 mL

4. Visualizations

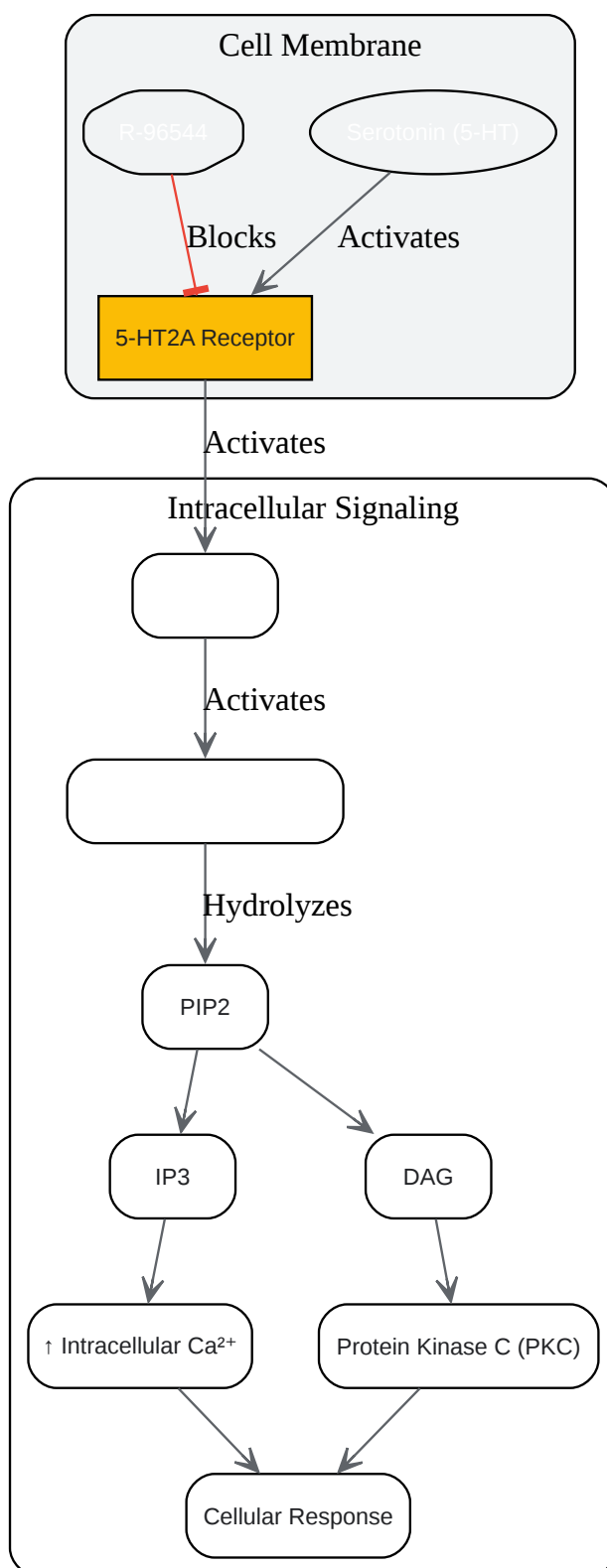
4.1. Experimental Workflow



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Caption: Workflow for preparing **R-96544** stock solution in DMSO.

4.2. R-96544 Mechanism of Action: 5-HT_{2A} Receptor Antagonism



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Caption: **R-96544** blocks serotonin-induced 5-HT_{2A} receptor signaling.

5. Safety Precautions

- **R-96544** is intended for laboratory research use only.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound and its solutions.
- Handle DMSO in a well-ventilated area, as it can facilitate the absorption of other chemicals through the skin.
- Consult the Safety Data Sheet (SDS) for **R-96544** for comprehensive safety information.

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- To cite this document: BenchChem. [Application Notes and Protocols for Preparing R-96544 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10768389#preparing-r-96544-stock-solution-in-dmsol]

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